

SDUY038 versus TNO155 comparative analysis

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Compound of Interest

Compound Name: SDUY038

Cat. No.: B15579043

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Comparative Analysis: SDUY038 vs. TNO155

A comparative analysis between **SDUY038** and TNO155 cannot be provided at this time due to the lack of publicly available scientific literature and experimental data for a compound designated as **SDUY038**. Extensive searches have not yielded any specific information regarding the mechanism of action, preclinical, or clinical data for **SDUY038**.

Therefore, this guide will focus on providing a comprehensive overview of TNO155, a well-documented SHP2 inhibitor, presented in the requested format for researchers, scientists, and drug development professionals.

TNO155: A Profile of the SHP2 Inhibitor

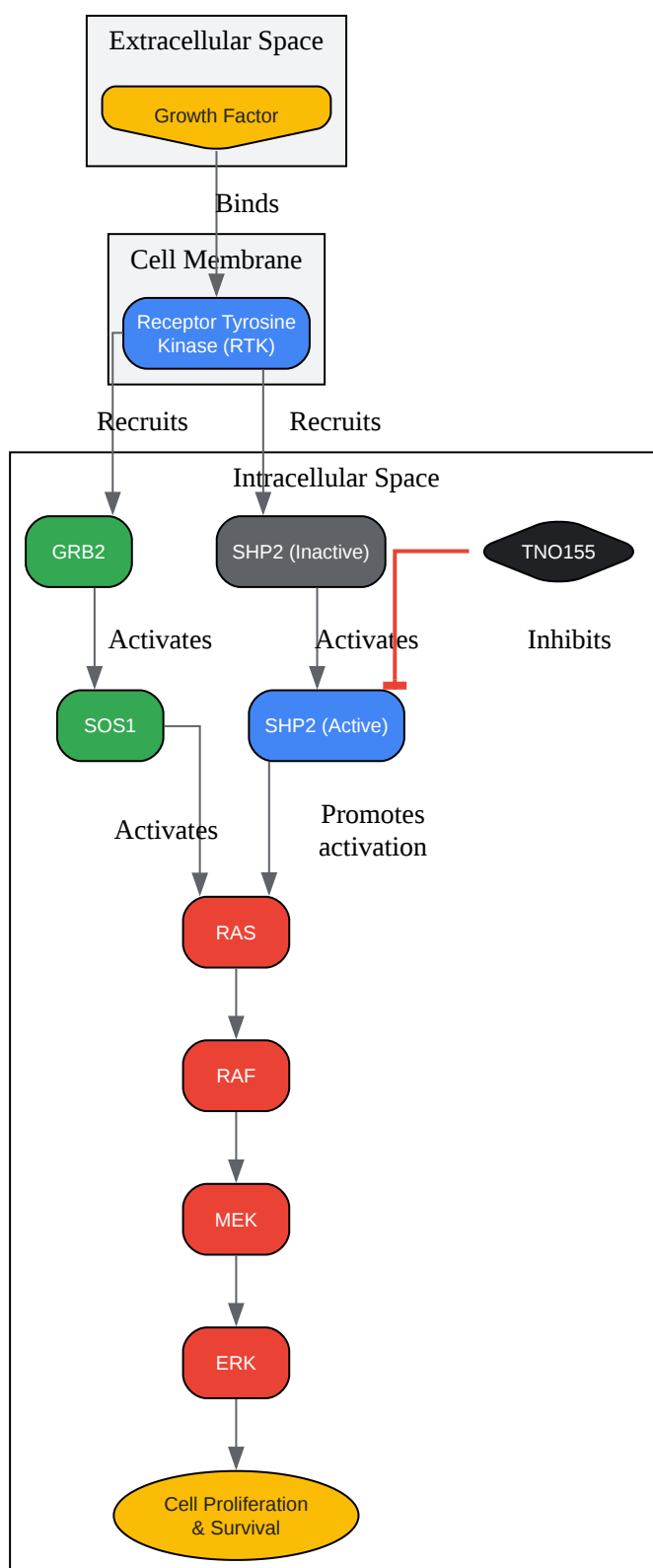
TNO155 is an orally active, selective, and allosteric inhibitor of Src homology region 2 domain-containing phosphatase 2 (SHP2).^{[1][2]} SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in cell growth and survival by positively regulating the RAS-MAPK signaling pathway.^[1] By inhibiting SHP2, TNO155 blocks downstream signaling in this pathway, leading to antineoplastic activity.^[1]

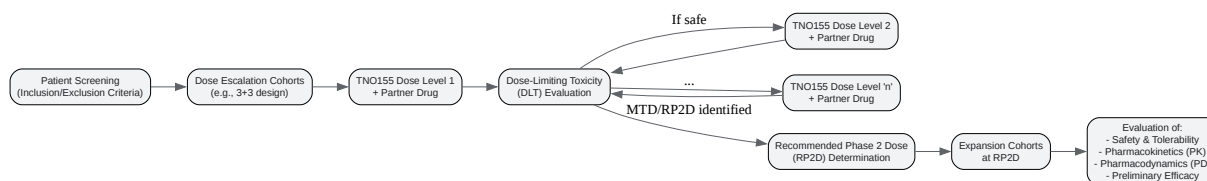
Mechanism of Action

TNO155 binds to an allosteric site on the SHP2 protein, stabilizing it in an inactive conformation. This prevents the dephosphorylation of its target proteins, thereby inhibiting the activation of the RAS-RAF-MEK-ERK signaling cascade. This mechanism is particularly relevant in cancers driven by receptor tyrosine kinases (RTKs) or those with activating mutations in the RAS pathway.

Signaling Pathway of TNO155 Inhibition

The following diagram illustrates the role of SHP2 in the MAPK signaling pathway and the point of intervention for TNO155.





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References

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- 2. In situ activation of STING pathway with polymeric SN38 for cancer chemoimmunotherapy - PubMed [pubmed.ncbi.nlm.nih.gov]
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